

# Synthesis of 2-Bromo-4'-hydroxyacetophenone from 4-hydroxyacetophenone

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## Compound of Interest

Compound Name: 2-Bromo-4'-hydroxyacetophenone

Cat. No.: B028259

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## Synthesis of 2-Bromo-4'-hydroxyacetophenone: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details the synthesis of **2-Bromo-4'-hydroxyacetophenone** from its precursor, 4-hydroxyacetophenone. This compound is a valuable intermediate in the synthesis of various pharmaceuticals and a known inhibitor of protein tyrosine phosphatases (PTPs). This document provides a comprehensive overview of the synthetic methodologies, quantitative data, detailed experimental protocols, and a visual representation of the experimental workflow.

### Core Synthesis Overview

The primary method for synthesizing **2-Bromo-4'-hydroxyacetophenone** is the  $\alpha$ -bromination of 4-hydroxyacetophenone. This reaction specifically targets the methyl group adjacent to the carbonyl function. The selection of the brominating agent and solvent system is critical to achieving high yields and minimizing side products, such as bromination on the aromatic ring.

### Data Presentation: A Comparative Analysis of Synthetic Protocols

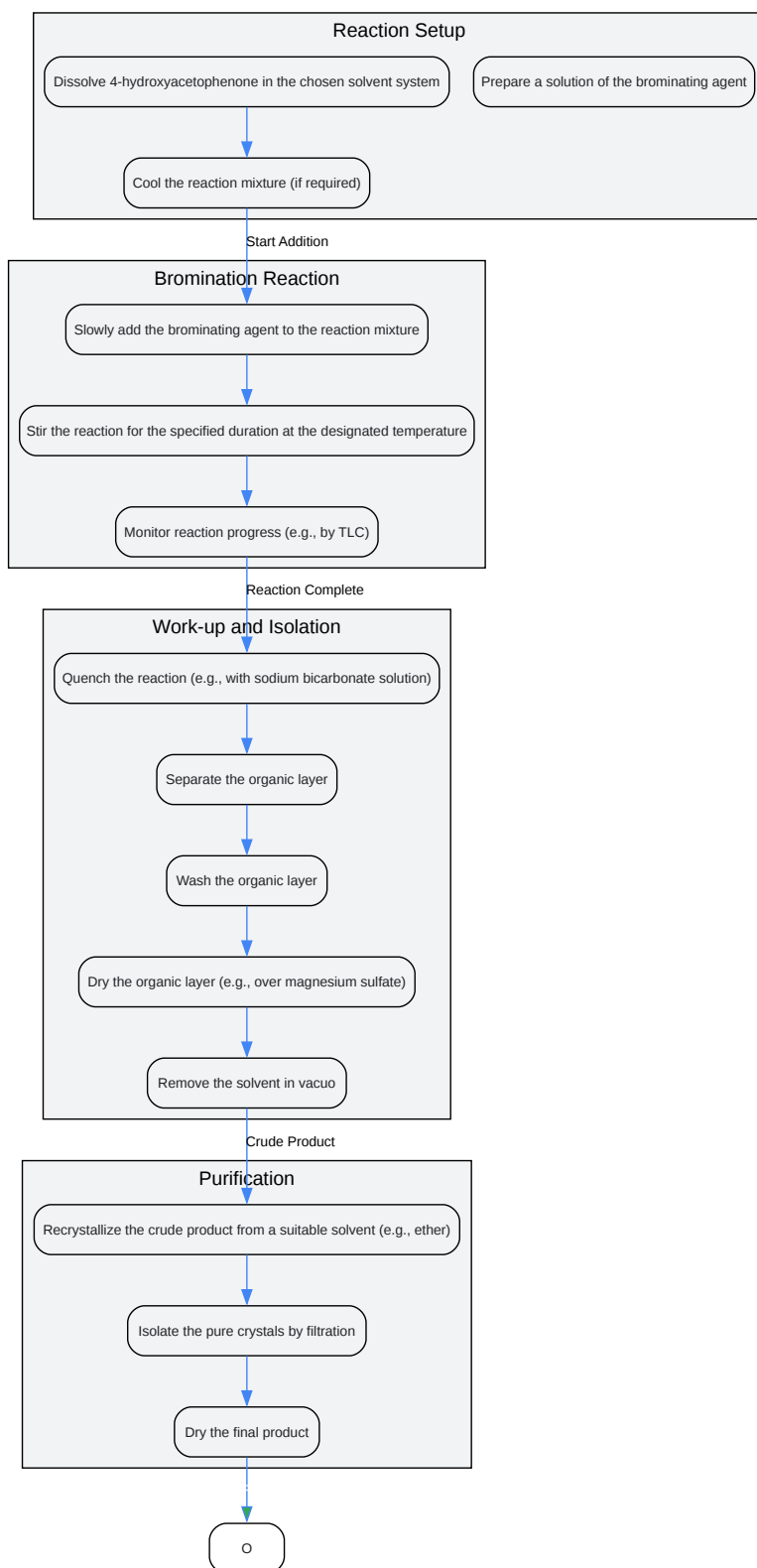
The following table summarizes quantitative data from various cited experimental protocols for the synthesis of **2-Bromo-4'-hydroxyacetophenone**. This allows for a direct comparison of different reaction conditions and their reported outcomes.

Starting Material (4-hydroxyacetophenone)	Brominating Agent (Molar Equiv.)	Solvent System	Reaction Temperature	Reaction Time	Reported Yield
1.0 mol (136.2 g)	Bromine (1.0 mol)	Ethyl Acetate / Chloroform	21.4 °C	8.5 hours	Not explicitly stated, but 122.9 g of 95% pure product was obtained. <a href="#">[1]</a>
110 mmol (15 g)	Bromine (110 mmol)	Ether	0 °C	1 hour	59.6% <a href="#">[2]</a>
Not specified	Pyridinium hydrobromide perbromide	Tetrahydrofuran (THF)	Room Temperature	3 hours	Not specified. <a href="#">[3]</a>

## Experimental Workflow

The general experimental workflow for the synthesis of **2-Bromo-4'-hydroxyacetophenone** is depicted in the following diagram.

## Experimental Workflow for the Synthesis of 2-Bromo-4'-hydroxyacetophenone

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## References

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